

1,1,2,2-Tetrachloroethane-d2 safety data sheet and handling precautions.

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Compound of Interest

Compound Name: 1,1,2,2-Tetrachloroethane-d2

Cat. No.: B1582424

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An In-depth Technical Guide to the Safe Handling of **1,1,2,2-Tetrachloroethane-d2**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling precautions for **1,1,2,2-Tetrachloroethane-d2** (CAS No. 33685-54-0), a deuterated solvent commonly employed in Nuclear Magnetic Resonance (NMR) spectroscopy and as an intermediate in chemical synthesis. Due to its significant health hazards, strict adherence to safety protocols is imperative.

Hazard Identification and Classification

1,1,2,2-Tetrachloroethane-d2 is classified as a highly toxic substance. It is fatal if it comes into contact with the skin or is inhaled.[1][2][3] Ingestion of this substance is also highly toxic.[4] It is categorized as a possible human carcinogen (IARC Group 2B) and is toxic to aquatic life with long-lasting effects.[1][4]

GHS Hazard Statements:

- H310: Fatal in contact with skin.[1]
- H330: Fatal if inhaled.[1]
- H411: Toxic to aquatic life with long lasting effects.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,1,2,2-Tetrachloroethane-d2** is presented in the table below.

Property	Value
Chemical Formula	C ₂ D ₂ Cl ₄ [5]
Molecular Weight	169.86 g/mol
Appearance	Colorless liquid[4]
Odor	Chloroform-like[6]
Boiling Point	145-146 °C at 737 mmHg
Melting Point	-44 °C[6]
Density	1.62 g/mL at 25 °C
Solubility	Slightly soluble in water. Soluble in ether, chloroform, ethanol, and other organic solvents. [7]
Vapor Pressure	5 mmHg at 20 °C[6]
Refractive Index	n _{20/D} 1.493

Occupational Exposure Limits

Adherence to established occupational exposure limits is crucial to minimize health risks.

Regulatory Body	Exposure Limit
OSHA PEL (8-hour TWA)	5 ppm[4]
NIOSH REL (10-hour TWA)	1 ppm[4]
ACGIH TLV (8-hour TWA)	1 ppm[4]

Safe Handling and Storage Protocols

4.1. Engineering Controls

- All work with **1,1,2,2-Tetrachloroethane-d2** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

4.2. Personal Protective Equipment (PPE)

- Hand Protection: Wear suitable chemical-resistant gloves (e.g., Viton®, Barrier®) at all times. Check for leaks and impermeability before use.[\[3\]](#)
- Eye and Face Protection: Use safety glasses with side shields or chemical goggles. A face shield is required when there is a splash hazard.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of exposure, chemical-resistant aprons or full-body suits may be necessary.[\[4\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved full-face respirator with appropriate cartridges (e.g., type ABEK) or a self-contained breathing apparatus (SCBA).[\[4\]](#)[\[5\]](#)

4.3. General Hygiene Practices

- Avoid all personal contact, including inhalation of vapors.[\[8\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[8\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[4\]](#)
- Remove contaminated clothing immediately and launder it separately before reuse.[\[8\]](#)

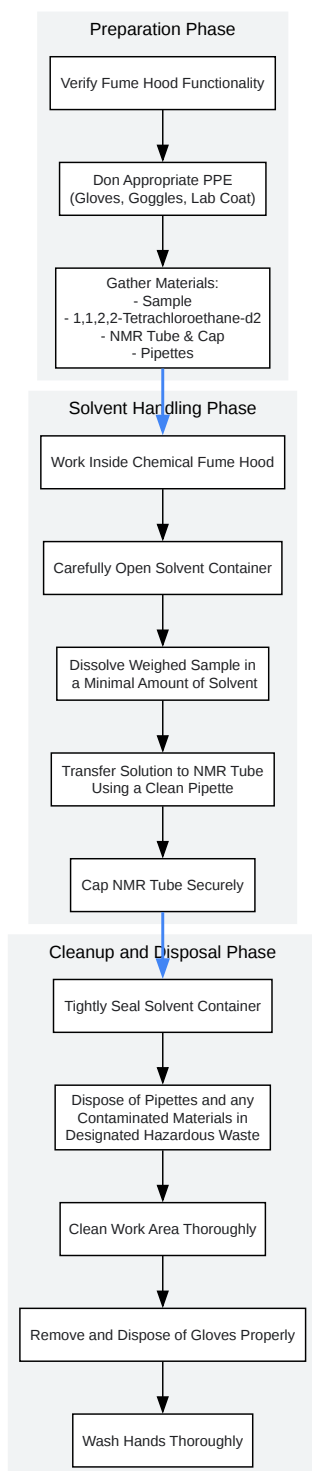
4.4. Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and certain metals.[\[2\]](#)[\[8\]](#)

- Keep containers tightly closed and properly labeled.[\[4\]](#)
- Store in a locked cabinet or other secure area to restrict access.[\[3\]](#)
- Protect from light and moisture.[\[4\]](#)

Experimental Workflow: Preparation of an NMR Sample

The following diagram illustrates a safe workflow for preparing an NMR sample using **1,1,2,2-Tetrachloroethane-d2**.

Workflow for Safe NMR Sample Preparation with 1,1,2,2-Tetrachloroethane-d₂[Click to download full resolution via product page](#)

Caption: Safe workflow for NMR sample preparation.

Emergency Procedures

6.1. First-Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[9\]](#)

6.2. Accidental Release Measures

- Minor Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.[\[4\]](#) Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for hazardous waste disposal.[\[8\]](#)
- Major Spills: Evacuate the area immediately and call for emergency response. Prevent the spill from entering drains or waterways.[\[1\]](#)

6.3. Fire-Fighting Measures

- **1,1,2,2-Tetrachloroethane-d2** is not combustible.[\[8\]](#)
- In case of a fire in the surrounding area, use extinguishing media appropriate for the fire, such as dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[10\]](#)
- Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[10\]](#)
- Hazardous decomposition products, including hydrogen chloride gas and carbon oxides, may be produced in a fire.[\[4\]](#)

Disposal Considerations

Dispose of **1,1,2,2-Tetrachloroethane-d2** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or the environment.[1]

Toxicological Information

- Routes of Exposure: Inhalation, skin absorption, ingestion, and eye contact.[6]
- Acute Effects: Exposure can cause irritation to the skin, eyes, nose, and throat.[6] It may lead to central nervous system depression, with symptoms including headache, dizziness, nausea, and vomiting.[4] High exposure can cause severe liver and kidney damage.[6]
- Chronic Effects: Long-term exposure may result in significant liver and kidney damage and neurological effects.[6]
- Carcinogenicity: Classified as an IARC Group 2B carcinogen, indicating it is possibly carcinogenic to humans.[4]

This technical guide is intended to provide essential safety information. Always consult the most current Safety Data Sheet (SDS) from your supplier before working with **1,1,2,2-Tetrachloroethane-d2** and ensure you are fully trained in its safe handling and emergency procedures.

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